

# 2-Thiophenecarbonyl chloride CAS number

## 5271-67-0

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *2-Thiophenecarbonyl chloride*

Cat. No.: *B032975*

[Get Quote](#)

An In-depth Technical Guide to **2-Thiophenecarbonyl Chloride** (CAS: 5271-67-0)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Thiophenecarbonyl chloride**, also known as 2-thenoyl chloride, is a highly reactive acyl chloride derived from thiophene. It serves as a critical building block in organic synthesis, valued for its ability to introduce the thiophene-2-carbonyl moiety into a wide range of molecules. This functionality is of particular interest in the pharmaceutical and agrochemical industries due to the unique electronic and steric properties of the thiophene ring. This document provides a comprehensive technical overview of its chemical properties, spectroscopic signature, synthesis, key applications, and relevant experimental procedures.

## Chemical and Physical Properties

**2-Thiophenecarbonyl chloride** is a clear, colorless to yellow-grey liquid that is sensitive to moisture.<sup>[1]</sup> Its key identifiers and physicochemical properties are summarized below for easy reference.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	<a href="#">5271-67-0</a> [2]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> ClOS[2]
Molecular Weight	146.59 g/mol [2]
IUPAC Name	thiophene-2-carbonyl chloride[3]
Synonyms	2-Thenoyl chloride, α-Thenoyl chloride, Thiophene-2-carbonyl chloride[2][3]
InChI Key	QIQITDHWZYEEPA-UHFFFAOYSA-N
SMILES	ClC(=O)c1cccs1
EC Number	226-092-4[2]

| Beilstein Number | 110145[2] |

Table 2: Physicochemical Data

Property	Value
Appearance	Clear colorless to yellow-grey liquid[1]
Boiling Point	206-208 °C (lit.)
Density	1.371 g/mL at 25 °C (lit.)
Refractive Index (n <sub>20/D</sub> )	1.590 (lit.)
Flash Point	90 °C (194 °F)[2]
Solubility	Soluble in Chloroform[1]

| Storage Temperature | 2-8°C, under inert atmosphere[4] |

## Spectroscopic Data

Spectroscopic analysis is crucial for confirming the identity and purity of **2-Thiophenecarbonyl chloride**.

Table 3: Key Spectroscopic Data

Technique	Data / Interpretation
<sup>1</sup> H NMR	(CDCl <sub>3</sub> , 400 MHz) δ (ppm): 7.79 (d, J=4 Hz, 1H), 7.04 (d, J=4 Hz, 1H).[5]
<sup>13</sup> C NMR	(CDCl <sub>3</sub> , 100 MHz) δ (ppm): 158.8 (C=O), 143.3, 137.6, 135.2, 128.3 (Thiophene C).[5]
Mass Spec. (GC-MS)	m/z Top Peak: 111; m/z 2nd Highest: 39; m/z 3rd Highest: 146 (M <sup>+</sup> ).[3] The primary peak at m/z 111 corresponds to the [M-Cl] <sup>+</sup> fragment (thenoyl cation).

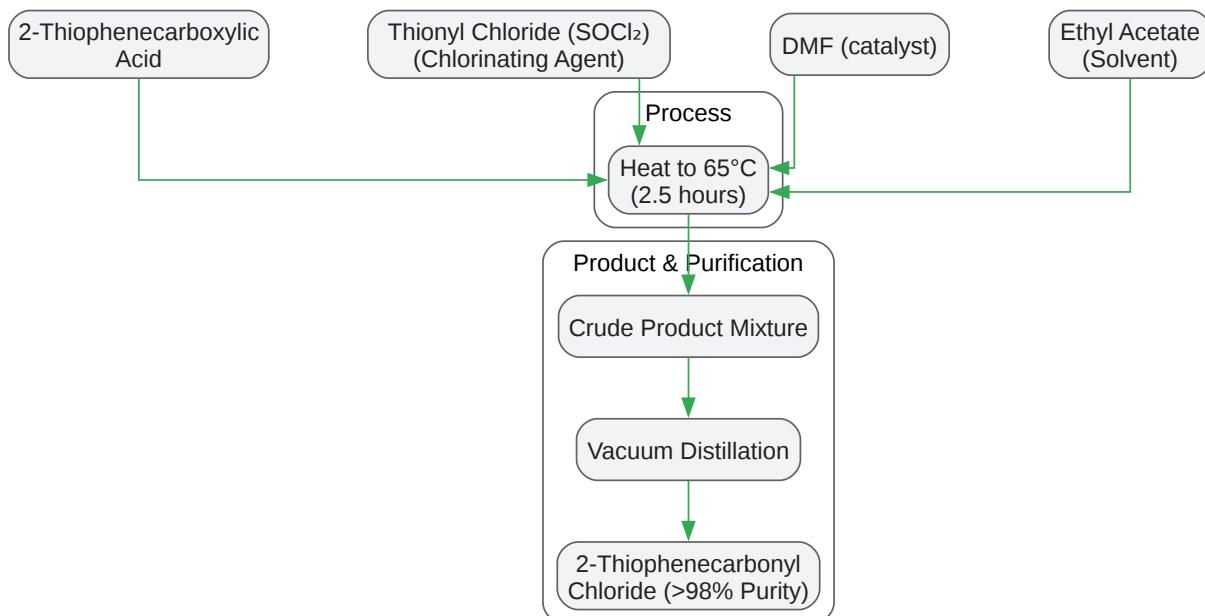
| Infrared (IR) | The spectrum is characterized by a strong absorption band for the C=O stretch of the acyl chloride, typically found at high wavenumbers (>1750 cm<sup>-1</sup>), and bands corresponding to the C-H and C=C stretching of the thiophene ring.[3] |

## Synthesis and Key Reactions

**2-Thiophenecarbonyl chloride** is typically synthesized from readily available precursors. Its primary utility lies in its function as a potent acylating agent.

## Synthesis Pathways

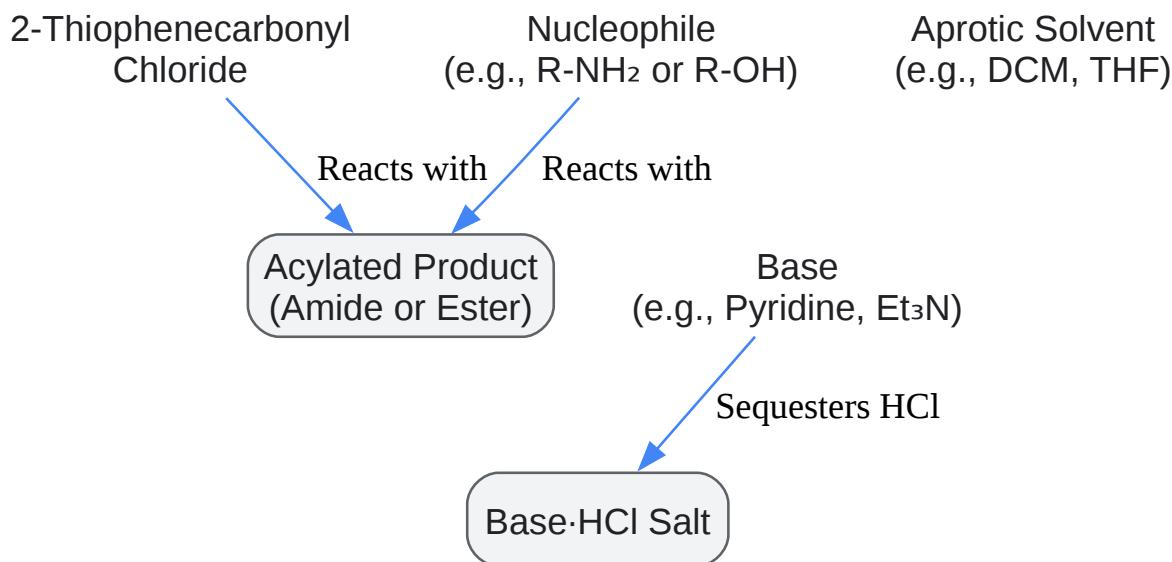
Common industrial synthesis involves the chlorination of 2-thiophenecarboxylic acid, often using reagents like thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride.[6][7] Alternative routes start from thiophene itself via direct acylation or from 2-acetylthiophene.[1][6] A workflow for a common laboratory-scale synthesis is depicted below.

[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Thiophenecarbonyl chloride**.

## Acylation Reactions

The primary utility of **2-Thiophenecarbonyl chloride** is in acylation reactions, where it readily reacts with nucleophiles such as amines, alcohols, and phenols to form the corresponding amides and esters. This reaction is fundamental to its application in drug synthesis.



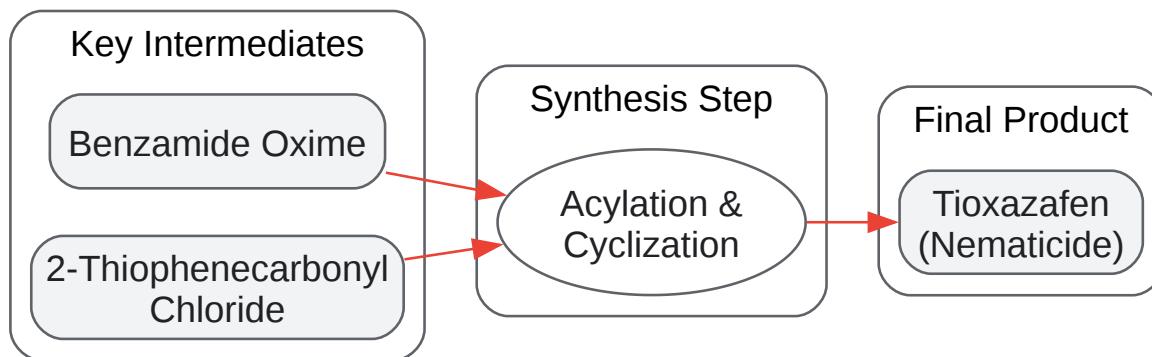
[Click to download full resolution via product page](#)

Caption: General schematic of an acylation reaction.

## Applications in Drug Development and Agrochemicals

The 2-thenoyl group is a key structural motif in several active pharmaceutical ingredients (APIs) and agrochemicals.

- Tioxazafen: **2-Thiophenecarbonyl chloride** is a key raw material in the synthesis of Tioxazafen, a nematicide used for seed treatment.[1][8] The synthesis involves reacting it with benzamide oxime to form the core 1,2,4-oxadiazole structure.[8]
- Diuretics: It is an essential intermediate in the preparation of the diuretic drug Ticrynafen.[6]
- GPR119 Agonists: This compound is used to synthesize substituted pyridines that act as selective and highly effective GPR119 agonists. GPR119 is a G protein-coupled receptor and a promising target for the treatment of type 2 diabetes and other metabolic disorders.[9] Activation of GPR119 in pancreatic  $\beta$ -cells and intestinal L-cells leads to increased insulin secretion and the release of incretin hormones like GLP-1.[10]



[Click to download full resolution via product page](#)

Caption: Role of **2-Thiophenecarbonyl chloride** in Tioxazafen synthesis.[8]

## Experimental Protocols

The following protocols are provided for illustrative purposes. All work should be conducted by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

### Protocol 1: Synthesis from 2-Thiophenecarboxylic Acid[8]

- Materials: 2-Thiophenecarboxylic acid (63.1 g, 493 mmol), Ethyl acetate (208 g), Thionyl chloride (67.2 g, 565 mmol, 1.15 eq.), N,N-dimethylformamide (DMF, 0.2 mL, catalytic), 20% aq. NaOH.
- Procedure:
  - In a 3-neck round-bottom flask equipped with a reflux condenser and thermocouple, dissolve 2-thiophenecarboxylic acid in ethyl acetate. Purge the system with nitrogen.
  - Connect the condenser outlet to a trap containing 20% aq. NaOH to neutralize evolved HCl and SO<sub>2</sub> gases.
  - Add a catalytic amount of DMF. Heat the mixture to 65°C with stirring.

- Slowly add thionyl chloride via a dropping funnel. The reaction is exothermic and gas evolution will be observed. Maintain the temperature around 58-65°C.
- Stir for 2.5 hours at 65°C, monitoring the reaction by GC/MS until no starting material is detected.
- Work-up and Purification:
  - Cool the reaction mixture to room temperature.
  - Fit the flask for vacuum distillation.
  - Distill off the ethyl acetate and excess thionyl chloride under reduced pressure (approx. 60-125 mmHg).
  - Increase the vacuum (approx. 4 mmHg) and distill the product, **2-thiophenecarbonyl chloride**, which collects as a clear pale-yellow oil at a vapor temperature of ~63°C. (Expected yield: ~81%).

## Protocol 2: General Amide Synthesis via Acylation[12] [13]

- Materials: Carboxylic acid (for in-situ generation) or **2-Thiophenecarbonyl chloride** (1 mmol), primary or secondary amine (1 mmol), Triethylamine ( $\text{Et}_3\text{N}$ , 3 mmol), Dichloromethane (DCM, solvent), 1N HCl, 1N NaOH.
- Procedure:
  - In a round-bottom flask, dissolve the amine (1 mmol) and triethylamine (3 mmol) in dichloromethane at room temperature.
  - Slowly add a solution of **2-thiophenecarbonyl chloride** (1 mmol) in dichloromethane.
  - Stir the mixture at room temperature for 15-30 minutes. Monitor reaction completion by TLC.
- Work-up and Purification:

- Evaporate the solvent under reduced pressure.
- Re-dissolve the residue in dichloromethane.
- Wash the organic phase sequentially with 1N HCl and then 1N NaOH.
- Dry the organic phase over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and evaporate the solvent to afford the corresponding amide.

## Safety and Handling

**2-Thiophenecarbonyl chloride** is a corrosive and moisture-sensitive compound that requires careful handling.

Table 4: GHS Safety Information

Category	Information
Pictograms	<b>GHS05 (Corrosion)</b> <a href="#">[2]</a>
Signal Word	Danger <a href="#">[2]</a>
Hazard Statements	H290: May be corrosive to metals. <a href="#">[2]</a> H314: Causes severe skin burns and eye damage. <a href="#">[2]</a>
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. [2]P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [2]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[2]</a> P310: Immediately call a POISON CENTER or doctor/physician. <a href="#">[2]</a>
Personal Protective Equipment	Faceshields, chemical-resistant gloves, goggles, and a suitable respirator are recommended. <a href="#">[2]</a>

| Storage Class | 8A - Combustible corrosive hazardous materials.[\[2\]](#) |

The compound reacts with water, including atmospheric moisture, to release corrosive hydrogen chloride gas. It should be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container in a cool, dry place.[\[4\]](#)

## Conclusion

**2-Thiophenecarbonyl chloride** (CAS 5271-67-0) is a cornerstone reagent in modern organic synthesis. Its well-defined physicochemical properties and predictable reactivity make it an invaluable tool for introducing the 2-thenoyl group, a privileged scaffold in medicinal chemistry and agrochemical science. Its central role in producing high-value compounds like Tioxazafen and GPR119 agonists underscores its importance for professionals in drug discovery and development. Proper handling and storage are critical due to its corrosive and moisture-sensitive nature. This guide provides the foundational technical data and procedural knowledge necessary for its effective and safe utilization in a research and development setting.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 2. 2-チオフェンカルボニルクロリド 97% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. 2-Thiophenecarbonyl chloride | C5H3ClO5 | CID 78928 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. 5271-67-0|2-Thiophenecarbonyl chloride|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 5. WO2017076844A1 - Method for preparation of thiophene-2-carbonyl chlorides with oxalyl chloride - Google Patents [[patents.google.com](https://patents.google.com)]
- 6. US4321399A - Preparation of 2-thiophenecarbonyl chloride - Google Patents [[patents.google.com](https://patents.google.com)]
- 7. 2-Thiophenecarbonyl chloride synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]

- 8. What is the synthesis of the nematicides Tioxazafen?\_Chemicalbook [chemicalbook.com]
- 9. GPR119 agonists: Novel therapeutic agents for type 2 diabetes mellitus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Endogenous and synthetic agonists of GPR119 differ in signalling pathways and their effects on insulin secretion in MIN6c4 insulinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Thiophenecarbonyl chloride CAS number 5271-67-0]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032975#2-thiophenecarbonyl-chloride-cas-number-5271-67-0]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)